

Essential Safety and Operational Guide for Handling DL-Glyceraldehyde-2-13C

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Compound of Interest

Compound Name: DL-Glyceraldehyde-2-13C

Cat. No.: B583784

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Glyceraldehyde-2-13C**. The following procedures are based on safety data for DL-Glyceraldehyde and general best practices for handling stable isotopically labeled compounds. While the 13C isotope is stable and does not present a radiological hazard, the chemical properties of DL-Glyceraldehyde necessitate careful handling to ensure personnel safety and prevent sample contamination.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling DL-Glyceraldehyde.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be required when there is a risk of splashing.[1][2][3]	Must comply with OSHA 29 CFR 1910.133 or equivalent standards.[1][3]
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended. Latex gloves offer inadequate protection.[1][2] For prolonged or repeated contact, select gloves based on the specific solvent used.
Body	Laboratory coat, apron, or coveralls.	Should be made of appropriate materials like polypropylene to provide additional protection.[1][2]
Respiratory	Not generally required for small quantities in a well-ventilated area.[4][5][6]	If dusts are generated or ventilation is inadequate, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or a respirator may be necessary.[4]

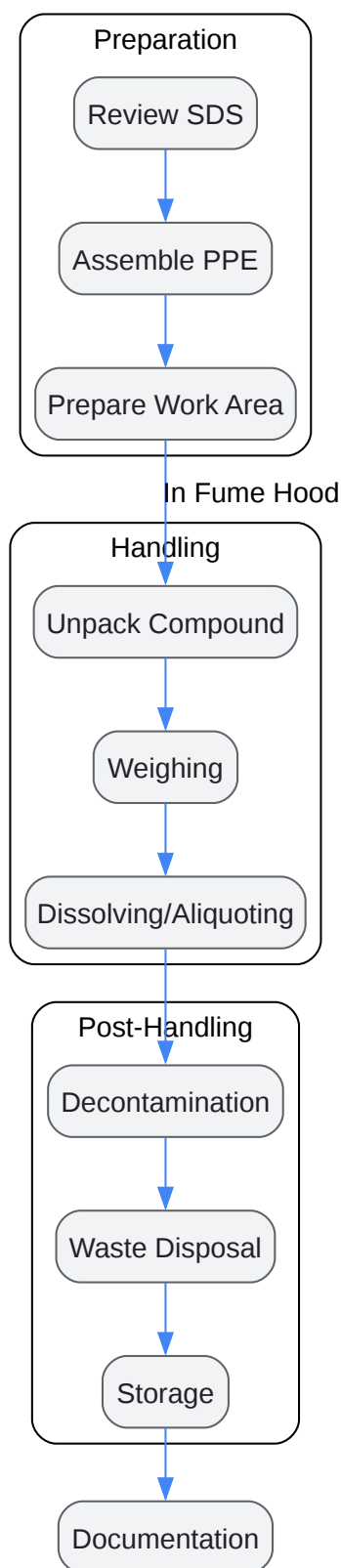
Physical and Chemical Properties

The following table summarizes key quantitative data for DL-Glyceraldehyde.

Property	Value
Molecular Formula	C3H6O3 (for the non-labeled monomer)
Melting Point	138 °C / 280.4 °F (for the dimer)[7]
Intraperitoneal LD50 (rat)	2000 mg/kg[8]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	No data available[9]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **DL-Glyceraldehyde-2-13C** from receipt to disposal. Adherence to this workflow is crucial for maintaining a safe laboratory environment.

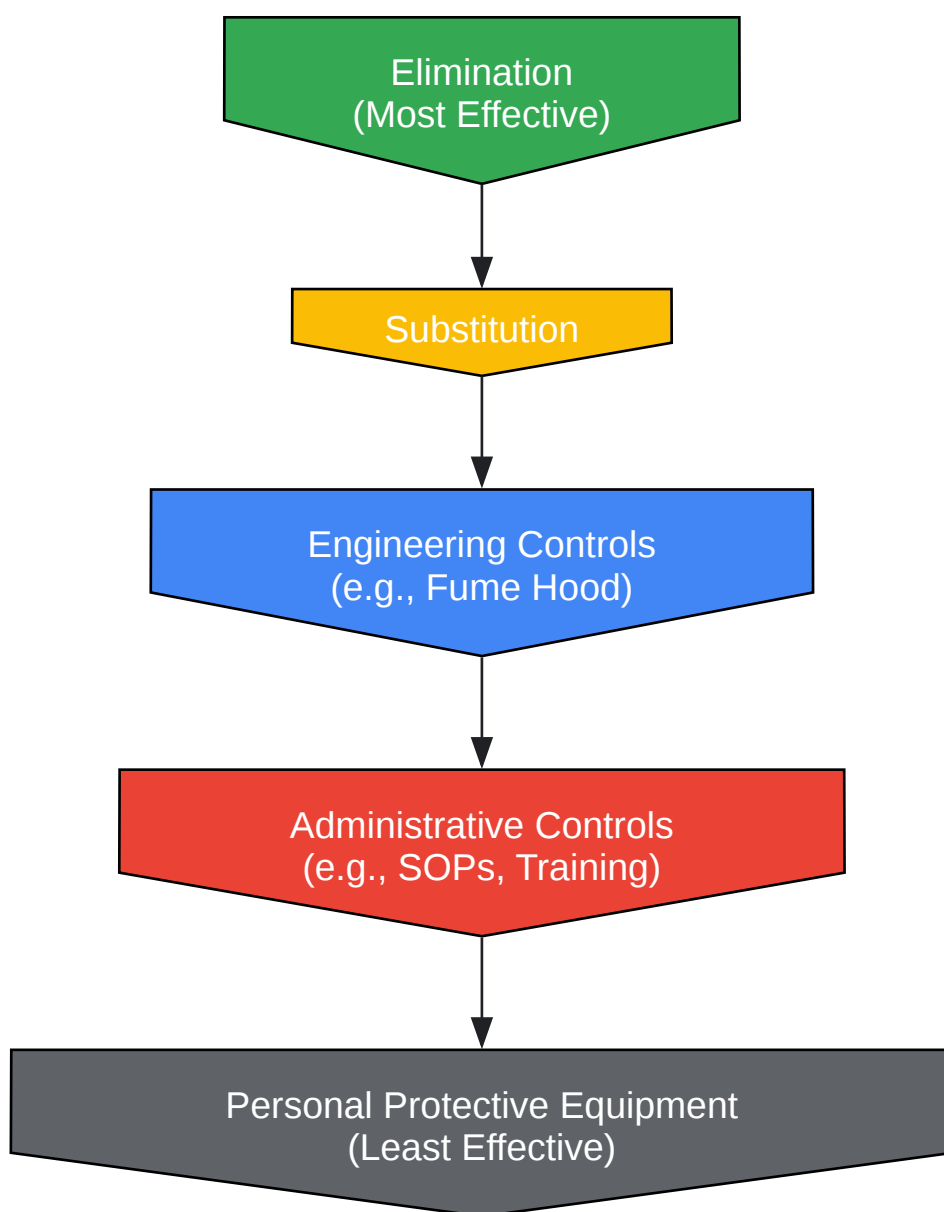


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Caption: Workflow for the safe handling of **DL-Glyceraldehyde-2-13C**.

Hierarchy of Controls for Exposure Management

To effectively manage potential hazards associated with **DL-Glyceraldehyde-2-13C**, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures.



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Caption: Hierarchy of controls for managing chemical exposure.

Detailed Operational and Disposal Plan

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the compound in a tightly sealed, original container in a cool, dry, and well-ventilated area.[9][10] The recommended storage temperature is often 2-8 °C.[4] Keep away from incompatible materials such as strong oxidizing agents.[7][8]

Handling Procedures

- Ventilation: Always handle **DL-Glyceraldehyde-2-13C** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[9][10]
- Avoid Dust: As DL-Glyceraldehyde is a solid, minimize the generation of dust during handling.[4][10]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[9][10] Contaminated work clothes should be laundered separately.[10]
- Spill Response:
 - Minor Spills: For small, dry spills, carefully sweep or vacuum the material and place it in a sealed container for disposal.[4][10] Avoid generating dust.
 - Major Spills: In the event of a larger spill, evacuate the area and alert emergency personnel.[8] Proper respiratory protection may be required for cleanup.[2] Prevent the material from entering drains or waterways.[9][10]

Disposal Plan

- Waste Collection: Collect all waste material, including contaminated PPE and cleaning materials, in a designated, labeled, and sealed container.[9][10]
- Regulatory Compliance: Dispose of the waste in accordance with all local, state, and federal regulations.[5][8][9] Consult with your institution's environmental health and safety

department for specific guidance.

- Containers: Do not reuse empty containers.[9] Dispose of them as unused product.[5]

By adhering to these safety protocols and operational plans, researchers can safely handle **DL-Glyceraldehyde-2-13C** while maintaining the integrity of their experiments.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling DL-Glyceraldehyde-2-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583784#personal-protective-equipment-for-handling-dl-glyceraldehyde-2-13c]

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